

Assessing the Toxicological Safety of Erinacin A-Enriched Supplements: A Comparative Guide

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Compound of Interest

Compound Name: (-)-Erinacin A-d3

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Introduction

The burgeoning market for nootropic supplements has led to increased scrutiny of their safety and efficacy. Among these, Erinacin A-enriched supplements, derived from the mycelium of *Herichium erinaceus* (Lion's Mane mushroom), have gained prominence for their potential neuroprotective properties. This guide provides a comprehensive toxicological safety assessment of Erinacin A-enriched supplements, comparing them with other established nootropic alternatives: Piracetam, Citicoline, and Bacopa monnieri extract. The information herein is collated from preclinical studies to aid researchers and drug development professionals in making informed decisions.

Comparative Toxicological Data

The following tables summarize the key toxicological endpoints for Erinacin A-enriched *Herichium erinaceus* mycelium and its alternatives.

Table 1: Acute and Sub-Chronic Toxicity Data

Substance	Test Type	Species	Route	Dose/Duration	Key Findings	NOAEL*	Reference(s)
Erinacin A-Enriched H. erinaceus Mycelium	Acute Oral Toxicity	Rat (Sprague-Dawley)	Oral	Single dose of 5 g/kg	No mortality or treatment-related signs of toxicity.	> 5 g/kg	[1] [2] [3] [4]
28-Day Sub-acute Oral Toxicity	Rat (Sprague-Dawley)	Oral	Up to 3 g/kg/day for 28 days	No abnormal clinical signs, or changes in hematology, serum biochemistry, urinalysis, gross pathology, or histopathology.	> 3 g/kg/day	[2] [5] [6]	
13-Week Sub-chronic Oral Toxicity	Rat (Sprague-Dawley)	Oral	Up to 2.625 g/kg/day for 13 weeks	No mortalities or noticeable toxicological effects. No	> 2.625 g/kg/day	[2] [7] [8]	

				significant differences in physiological, hematological, biochemical, or histopathological parameters.			
Piracetam	Acute Oral Toxicity	Mouse	Oral	Single dose	LD50: 18.2 g/kg.	Not established	[9]
Acute Oral Toxicity	Rat, Dog	Oral	Single dose	No lethal doses obtained at 21 g/kg (rat) and 10 g/kg (dog).	> 21 g/kg (rat)	[9]	
Citicoline	Acute Oral Toxicity	Rat	Oral	Single dose of 2 g/kg	Well tolerated.	> 2 g/kg	[10][11]
90-Day Sub-chronic Oral Toxicity	Rat (Sprague-Dawley)	Oral	Up to 1 g/kg/day for 90 days	No mortality. Slight, non-adverse changes in some	1 g/kg/day	[10][11]	

serum and urine paramete rs. Dose- related renal tubular mineraliz ation in females, consider ed non- adverse.						
Bacopa monnieri Extract	Acute Oral Toxicity	Rat (Sprague -Dawley)	Oral	Single dose of 5 g/kg	No mortality or serious undesira ble effects.	> 5 g/kg [12][13] [14]
270-Day Chronic Oral Toxicity	Rat (Sprague -Dawley)	Oral	Up to 1.5 g/kg/day for 270 days	No toxicity produced .	> 1.5 g/kg/day	[12][13] [14]

*NOAEL: No-Observed-Adverse-Effect Level

Table 2: Developmental and Genotoxicity Data

Substance	Test Type	System	Dose	Key Findings	Reference(s)
Erinacin A-Enriched H. erinaceus Mycelium	Prenatal Developmental Toxicity	Rat (Sprague-Dawley)	Up to 2.625 g/kg/day	No adverse effects on maternal toxicity or embryo-fetal development. No significant differences in fetal external, organ, or skeletal examinations.	[1][3][4][15]
Bacterial Reverse Mutation (Ames) Test	S. typhimurium	Up to 5 mg/plate	Non-mutagenic with and without metabolic activation.	[2][16][17][18]	
In Vitro Chromosomal Aberration	CHO-K1 cells	Up to 2.5 mg/mL	Did not induce a significant increase in chromosomal aberrations.	[2][16][17][18]	
In Vivo Micronucleus Test	Mouse (ICR)	Up to 5 g/kg	No significant increase in micronucleated reticulocytes.	[2][16][17][18]	
Piracetam	Developmental Toxicity	Mouse, Rat, Rabbit	Not specified	No teratogenic effects observed at	[9]

doses up to
4.8 g/kg/day
(rodents) and
2.7 g/kg/day
(rabbits).

Genotoxicity	Not specified	Not specified	Devoid of mutagenic or clastogenic activity.	[9]
Citicoline	Reproductive Toxicity	Rabbit	800 mg/kg/day	No signs of maternal or fetal toxicity. A slight delay in cranial osteogenesis was noted but not considered an adverse effect.
Bacopa monnieri Extract*	Genotoxicity	Human peripheral blood lymphocytes	Up to 1000 µg/mL	No significant cytotoxic or genotoxic effects observed. [19]

Experimental Protocols

Erinacin A-Enriched *Hericium erinaceus* Mycelium Studies

1. 28-Day Sub-acute Oral Toxicity Study (in accordance with OECD Guideline 407)[5][6]

- Test System: Sprague-Dawley rats.

- Groups: Three treatment groups (1, 2, and 3 g/kg body weight/day) and a control group (distilled water), with 10 male and 10 female rats per group.
- Administration: Daily oral gavage for 28 days.
- Parameters Monitored: Clinical signs, body weight, food and water consumption, ophthalmic examinations, urinalysis, hematology, serum biochemistry, gross necropsy, and histopathology of organs.

2. Acute Oral Toxicity Study (Up-and-Down Procedure, OECD Guideline 425)[\[3\]](#)[\[4\]](#)

- Test System: Sprague-Dawley rats.
- Administration: A single oral gavage dose of 5 g/kg body weight.
- Observation Period: 14 days.
- Parameters Monitored: Mortality, clinical signs of toxicity, morbidity, and body weight changes. At the end of the study, blood and organs were collected for hematology, clinical biochemistry, and pathological examination.

3. Prenatal Developmental Toxicity Study (in accordance with OECD Guideline 414)[\[3\]](#)[\[15\]](#)

- Test System: Pregnant Sprague-Dawley rats.
- Groups: Low, medium, and high-dose groups (875, 1750, and 2625 mg/kg body weight, respectively) and a control group.
- Administration: Oral gavage from gestation day 6 to 15.
- Parameters Monitored: Maternal body weight, food intake, clinical signs. On gestation day 20, dams were subjected to Caesarean section, and fetuses were examined for external, visceral, and skeletal abnormalities.

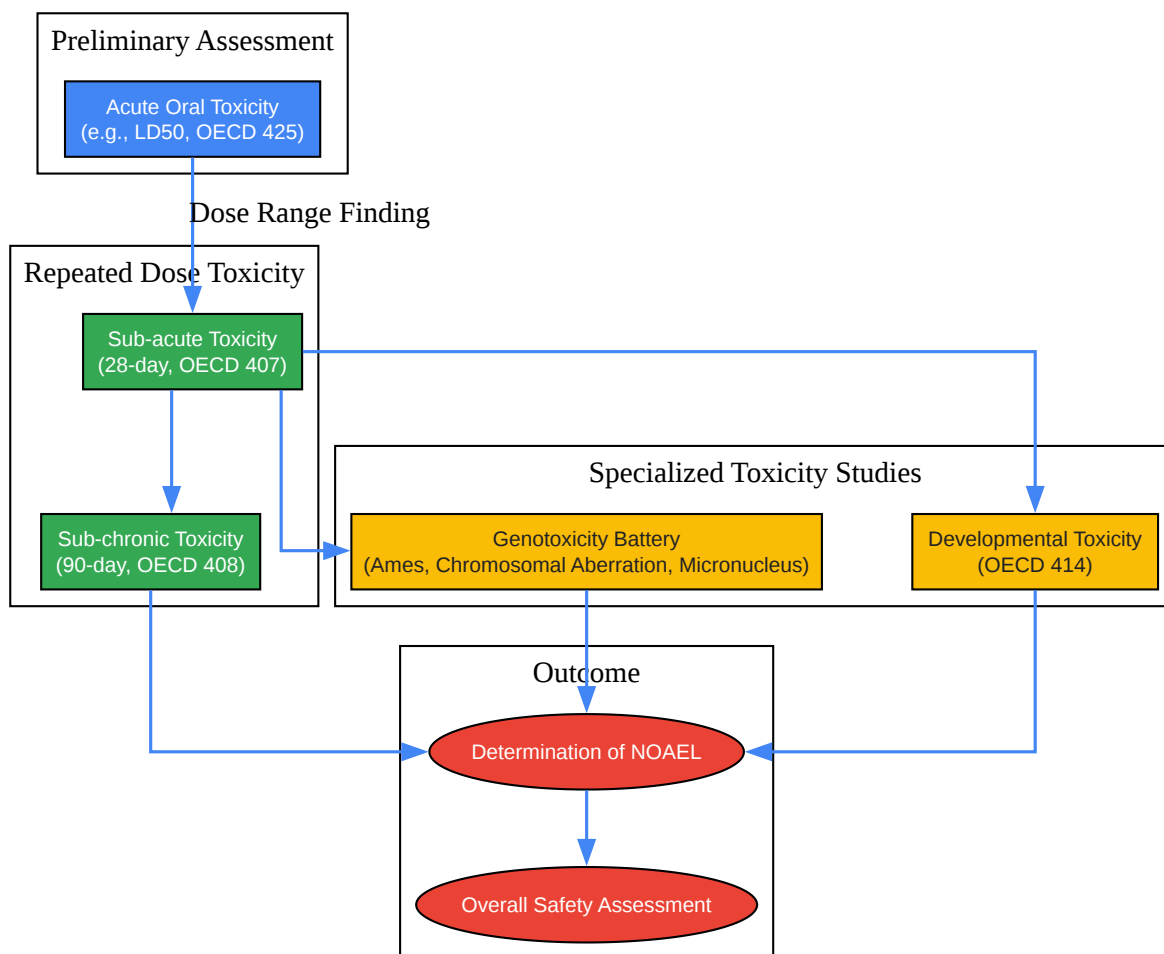
4. Genotoxicity Battery[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Bacterial Reverse Mutation (Ames) Test (OECD Guideline 471): *Salmonella typhimurium* strains TA98, TA100, TA102, TA1535, and TA1537 were exposed to concentrations up to 5

mg/plate, with and without metabolic activation (S9 mix).

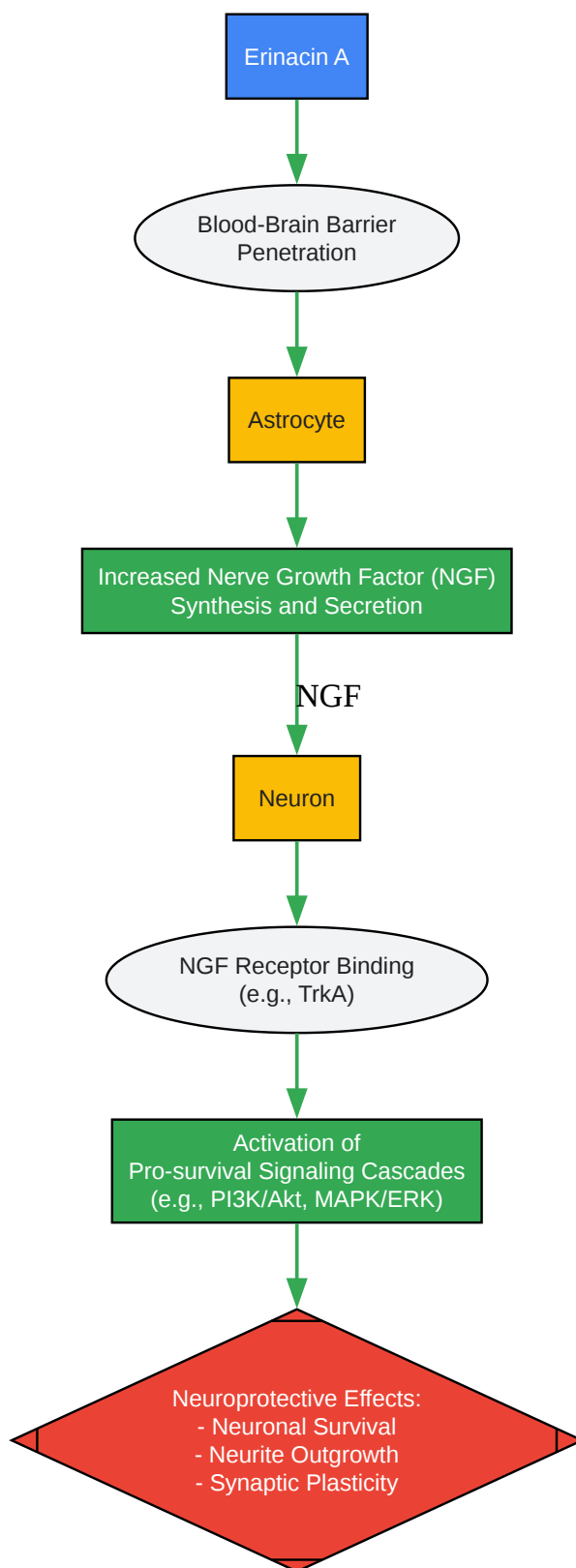
- In Vitro Mammalian Chromosomal Aberration Test (OECD Guideline 473): Chinese Hamster Ovary (CHO-K1) cells were treated with concentrations up to 2.5 mg/mL for short-term (with and without S9) and long-term (without S9) exposure.
- In Vivo Mammalian Erythrocyte Micronucleus Test (OECD Guideline 474): Male ICR mice were administered single oral doses of up to 5 g/kg. Peripheral blood was analyzed for micronucleated reticulocytes at 24, 48, and 72 hours post-treatment.

Visualizations



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Caption: General workflow for preclinical toxicological assessment of a novel supplement.



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Caption: Conceptual signaling pathway for the neuroprotective effects of Erinacin A.

Discussion and Conclusion

The comprehensive toxicological data available for Erinacin A-enriched *Herichium erinaceus* mycelium indicates a high margin of safety in preclinical models. Acute oral toxicity studies in rats show a No-Observed-Adverse-Effect Level (NOAEL) greater than 5 g/kg, and repeated dose studies (28-day and 13-week) have established NOAELs of over 3 g/kg/day and 2.625 g/kg/day, respectively, with no significant adverse effects observed.[1][2][3][4][5][6][7][8] Furthermore, a complete battery of genotoxicity tests revealed no mutagenic or clastogenic potential.[2][16][17][18] Developmental toxicity studies in rats also showed no adverse effects on dams or fetuses at high doses.[1][3][4][15]

In comparison, the selected alternatives also generally exhibit low toxicity. Piracetam has a high LD50 in rodents, and studies have not indicated teratogenic or genotoxic effects.[9] Citicoline demonstrates a very low toxicity profile in acute and sub-chronic studies, with a high NOAEL.[10][11] Bacopa monnieri extract has also been shown to be safe in acute and long-term toxicity studies in rats and did not exhibit genotoxicity in an in vitro assay.[12][13][14][19]

While all the compared substances appear to have a favorable safety profile at typical supplemental doses, the toxicological database for Erinacin A-enriched *Herichium erinaceus* mycelium is notably robust and conducted according to modern OECD guidelines. This provides a high degree of confidence in its preclinical safety. As with any supplement, further clinical research is warranted to fully establish the safety profile in diverse human populations over extended periods. This guide serves as a foundational resource for researchers and developers in the field of nootropics, highlighting the importance of rigorous toxicological evaluation.

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